

3-Amino-6-methylpyridazine safety and handling precautions

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Compound of Interest

Compound Name: 3-Amino-6-methylpyridazine

Cat. No.: B091928

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An In-depth Technical Guide to the Safe Handling of **3-Amino-6-methylpyridazine** for Research and Development

Introduction

3-Amino-6-methylpyridazine (CAS No: 18591-82-7) is a heterocyclic organic compound of significant interest to the pharmaceutical and chemical industries. As a substituted pyridazine, it serves as a crucial building block and intermediate in the synthesis of a wide array of novel compounds with potential therapeutic activities, including antiviral, hypotensive, and anticancer properties.^[1]

Given its role in drug discovery and development, researchers, scientists, and laboratory professionals will inevitably handle this compound. While it is a valuable reagent, its chemical nature necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive, in-depth overview of the safety and handling precautions for **3-Amino-6-methylpyridazine**, grounded in established safety data and best laboratory practices. The objective is to empower scientific professionals with the knowledge to mitigate risks, ensure personal safety, and maintain a secure research environment.

Compound Identification and Physicochemical Properties


A foundational element of safe handling is a clear understanding of the compound's identity and physical characteristics. These properties influence storage, handling techniques, and emergency response.

Property	Value	Source(s)
CAS Number	18591-82-7	[2][3]
Molecular Formula	C ₅ H ₇ N ₃	[2][4]
Molecular Weight	109.13 g/mol	[2]
Synonyms	6-Methylpyridazin-3-amine, 6-Methyl-3-pyridazinamine	[3][5]
Appearance	Very dark red/brown solid	[1][5]
Melting Point	222-223 °C	[1]
Boiling Point	319 °C	[1]
Density	1.155 g/cm ³	[1]
Flash Point	173 °C	[1]
Storage Temperature	Room Temperature; Keep in a dark, dry place	[1]

Hazard Identification and Risk Assessment

3-Amino-6-methylpyridazine is classified under the Globally Harmonized System (GHS) with specific warnings that dictate the necessary precautions.

GHS Classification

Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[3][4]H319: Causes serious eye irritation.[3][4]H335: May cause respiratory irritation.[3][4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501

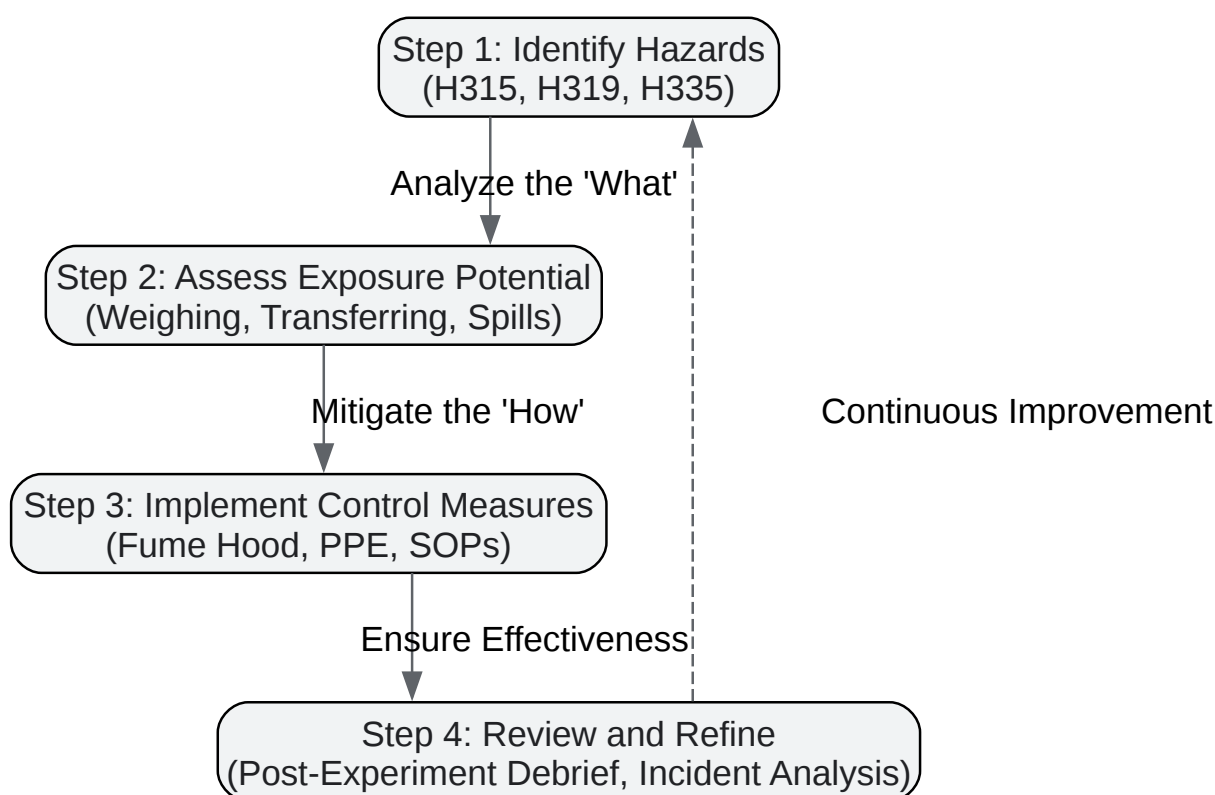
Toxicological Rationale and Risk Perspective

The GHS classification stems from the chemical reactivity of the amino and pyridazine functional groups. As a solid, the primary route of exposure is through the inhalation of dust or direct contact with skin and eyes.

- Respiratory Irritation (H335): Fine particulates of the compound can be easily inhaled, leading to irritation of the nasal passages, throat, and lungs.[3] The causality lies in the basic nature of the amine group and the overall reactivity of the heterocyclic system, which can disrupt respiratory tract tissues.
- Skin and Eye Irritation (H315, H319): Direct contact can cause localized inflammation, redness, and discomfort.[3] The compound can react with moisture on the skin or in the eyes, leading to an irritating effect. Prolonged or repeated exposure may exacerbate this condition.

Proactive Risk Assessment Workflow

A self-validating safety protocol begins with a systematic risk assessment. The goal is to identify potential exposures and implement robust control measures before any experimental work begins. This workflow ensures that risks are methodically addressed.



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Caption: Proactive Risk Assessment Workflow.

Engineering and Administrative Controls: The First Line of Defense

Before relying on personal protective equipment, the laboratory environment itself must be engineered for safety. This follows the established hierarchy of controls, prioritizing the removal or control of hazards at the source.

- Primary Engineering Control - Chemical Fume Hood: All handling of **3-Amino-6-methylpyridazine** solid, especially weighing and transferring, must be performed inside a certified chemical fume hood.[6][7] This is non-negotiable. The hood's constant airflow captures and exhausts fine dust, preventing respiratory exposure.
- Secondary Engineering Controls: The laboratory must be equipped with easily accessible and fully functional emergency eyewash stations and safety showers.[8] This ensures

immediate decontamination in the event of accidental contact.

- Administrative Controls:
 - Designated Areas: Clearly mark areas where **3-Amino-6-methylpyridazine** is stored and handled.
 - Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.
 - Training: Ensure all personnel are trained on the specific hazards and handling procedures outlined in this guide and the material's Safety Data Sheet (SDS).
 - Workplace Hygiene: Strictly prohibit eating, drinking, and smoking in the laboratory to prevent accidental ingestion.^{[8][9]}

Standard Operating Protocol: Safe Handling and Use

This section provides a step-by-step methodology for the safe handling of **3-Amino-6-methylpyridazine**.

Required Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. It must be selected carefully and worn correctly at all times.

Protection Type	Specification and Usage Notes
Eye and Face	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles during splash-prone operations.[8]
Hand	Chemical-resistant nitrile or neoprene gloves. Inspect for tears or degradation before each use. Use proper glove removal technique to avoid skin contact and dispose of contaminated gloves as hazardous waste.[6][10]
Body	A flame-resistant laboratory coat, long pants, and closed-toe shoes are mandatory.[6]
Respiratory	A NIOSH-approved respirator may be required for large-scale operations or in case of ventilation failure. Use should be based on a formal risk assessment.[8]

Step-by-Step Handling Procedure

- Preparation:
 - Verify the chemical fume hood has a current certification and is functioning correctly.
 - Don all required PPE as specified in Table 4.1.
 - Prepare the work surface within the fume hood by covering it with absorbent, disposable bench paper.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, solvents) inside the hood.
- Weighing and Transfer:
 - Retrieve the stock container of **3-Amino-6-methylpyridazine** and place it inside the fume hood.

- Open the container slowly to avoid creating airborne dust.
- Use a clean spatula to carefully transfer the desired amount of the solid onto a weigh boat on a tared balance. Perform this action deep within the hood to maximize fume capture.
- Close the stock container tightly immediately after use.
- Use in Reactions:
 - Carefully add the weighed solid to the reaction vessel. If dissolving, add the solvent to the solid slowly to minimize splashing.
 - Ensure all manipulations of the open reaction vessel occur within the fume hood.
- Post-Handling Decontamination:
 - Wipe down the spatula and any contaminated surfaces within the fume hood with a damp cloth or towel, being careful not to generate dust. Dispose of cleaning materials as hazardous waste.
 - Remove gloves using the proper technique and dispose of them.
 - Wash hands thoroughly with soap and water after exiting the laboratory.^[3]

Emergency Procedures

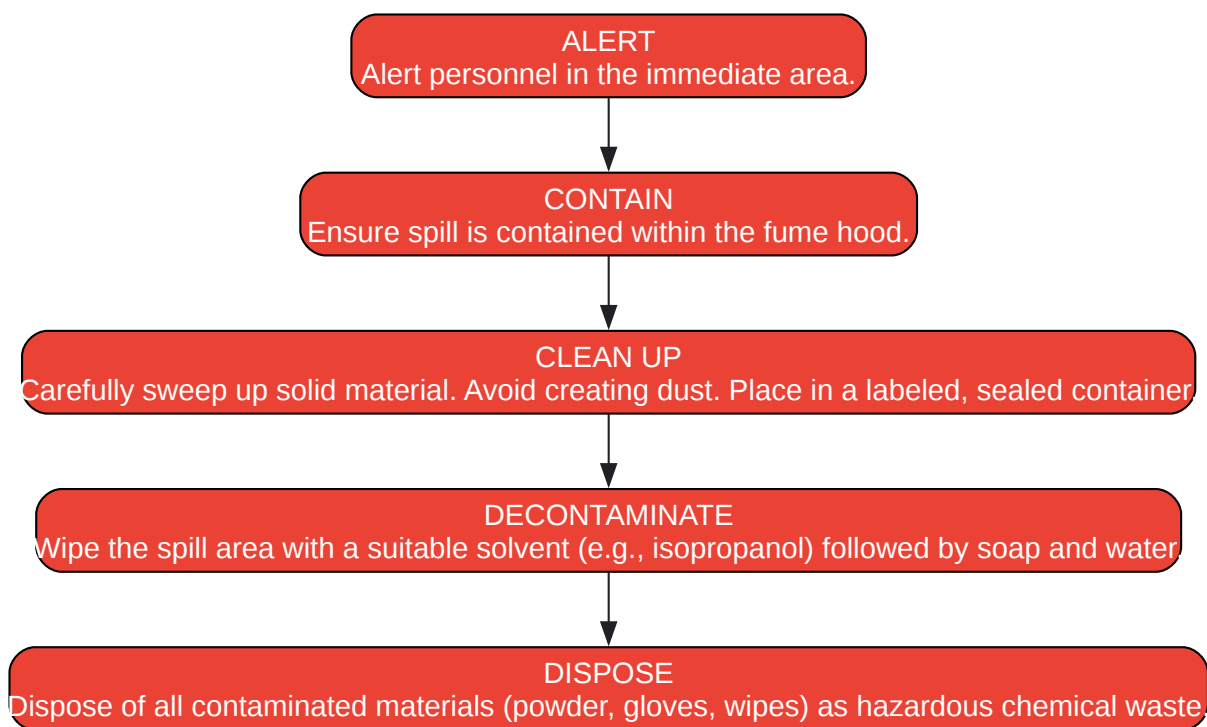
Preparedness is key to mitigating the consequences of an accident. All personnel must be familiar with these procedures.

First-Aid Measures

Exposure Route	Immediate Action Required
Inhalation	Move the affected person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. If skin irritation occurs, seek medical advice. [3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or doctor immediately. [3]

Accidental Release (Spill) Response

For a minor solid spill (<5g) within a fume hood:



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Caption: Minor Spill Response Workflow.

For larger spills, or any spill outside of a fume hood, evacuate the area, restrict access, and contact your institution's Environmental Health & Safety (EHS) department immediately.[9]

Fire Response

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[3]
- Hazards from Combustion: The compound is not highly flammable, but containers may burn. [9] Thermal decomposition can release toxic and corrosive fumes, including nitrogen oxides (NO_x) and carbon monoxide (CO).[8]
- Firefighter Protection: Responders must wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[3][8]

Waste Management and Disposal

Proper disposal is a critical step in the chemical lifecycle, essential for environmental protection and regulatory compliance.

- Principle of Segregation: Never dispose of **3-Amino-6-methylpyridazine** or its waste down the drain or in regular trash.[\[9\]](#)[\[11\]](#)
- Waste Collection:
 - Collect all solid waste, including contaminated PPE and cleaning materials, in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Collect solutions containing the compound in a separate, compatible, and labeled liquid hazardous waste container.
- Final Disposal:
 - Waste must be disposed of through a licensed professional waste disposal service.[\[12\]](#)
 - The recommended method of disposal is controlled incineration in a facility equipped with an afterburner and flue gas scrubber to neutralize hazardous decomposition products.[\[8\]](#)
[\[11\]](#)

Conclusion

3-Amino-6-methylpyridazine is a compound with significant utility in modern chemical research. Its safe use is entirely achievable through a combination of robust engineering controls, diligent administrative oversight, correct use of PPE, and strict adherence to established protocols. By understanding the "why" behind each safety measure—from its irritant properties to its disposal requirements—researchers can create a self-validating system of safety that protects themselves, their colleagues, and their work. This guide serves as a technical framework; it must be supplemented by site-specific risk assessments and a continuous commitment to a culture of safety.

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References

- 1. 3-AMINO-6-METHYLPYRIDAZINE CAS#: 18591-82-7 [m.chemicalbook.com]
- 2. 3-amino-6-methylpyridazine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. 3-Amino-6-methylpyridazine | CymitQuimica [cymitquimica.com]
- 6. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 7. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 8. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. chemicalbook.com [chemicalbook.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. benchchem.com [benchchem.com]
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